

Suzuki coupling conditions for 2-Iodo-3-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 2-Iodo-3-(trifluoromethyl)pyridine

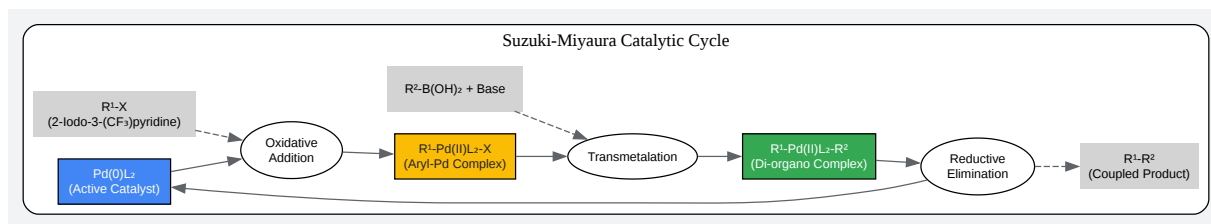
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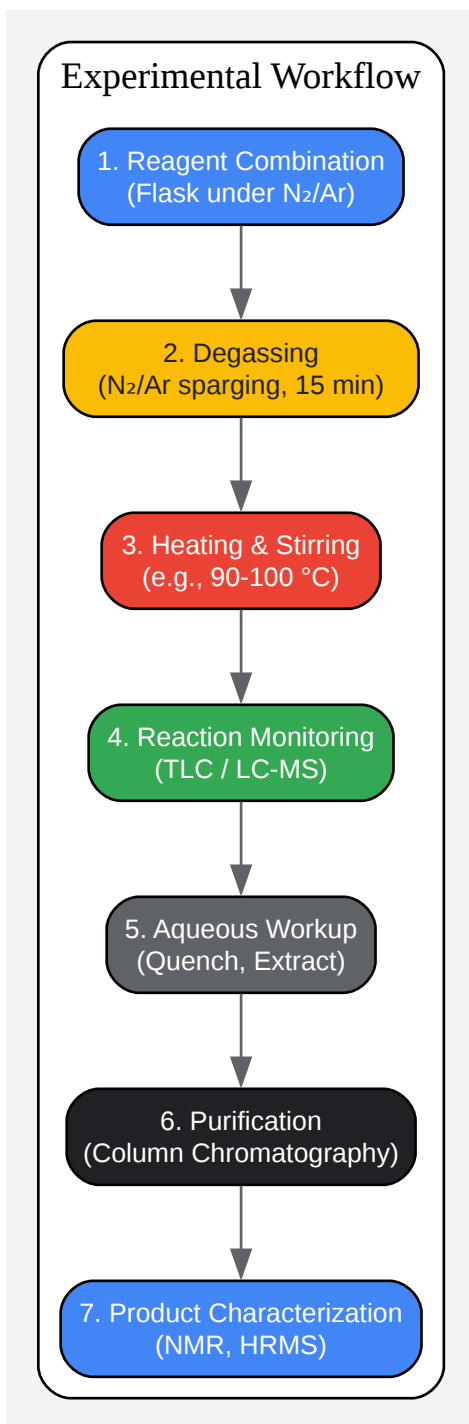
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The Catalytic Cycle: A Mechanistic Overview

The Suzuki-Miyaura reaction proceeds via a well-established catalytic cycle involving a palladium catalyst.^{[1][4][5]} Understanding this cycle is paramount for rational optimization and troubleshooting. The three key steps are:

- **Oxidative Addition:** The active Pd(0) catalyst inserts into the carbon-iodine bond of **2-iodo-3-(trifluoromethyl)pyridine**. This is typically the rate-determining step and results in a Pd(II) complex.^[1] The high reactivity of the C-I bond makes this step relatively facile for this substrate.
- **Transmetalation:** This step involves the transfer of the organic group from the boron reagent to the palladium center. For this to occur, the organoboron compound must be activated by a base.^[6] The base converts the boronic acid into a more nucleophilic boronate "ate" complex (e.g., $[R-B(OH)_3]^-$), which then readily exchanges its organic moiety with the halide on the Pd(II) complex.^{[7][8]}
- **Reductive Elimination:** The two coupled organic fragments are expelled from the palladium center, forming the new carbon-carbon bond of the desired product. This step regenerates the active Pd(0) catalyst, allowing the cycle to continue.^{[4][5]}





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